

Technical Support Center: GW501516 (Cardarine)

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Compound of Interest

Compound Name: *Einecs 254-686-3*

Cat. No.: *B15194323*

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Einecs 254-686-3, more commonly known as GW501516 or Cardarine, is a selective Peroxisome Proliferator-Activated Receptor Delta (PPAR δ) agonist.[1][2][3] It was initially developed for the potential treatment of metabolic and cardiovascular diseases.[1][4][5] This guide provides troubleshooting and answers to frequently asked questions regarding solubility issues that may be encountered during research applications.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of GW501516?

A1: GW501516 is a crystalline solid that is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), ethanol, and methanol.[6][7] It is sparingly soluble in aqueous buffers and practically insoluble in water alone.[1][6][7]

Q2: I am having trouble dissolving GW501516 in my aqueous buffer for cell culture experiments. What should I do?

A2: Direct dissolution in aqueous buffers is not recommended due to the compound's low solubility.[6] The recommended method is to first prepare a concentrated stock solution in an organic solvent like DMSO or DMF. This stock solution can then be diluted to the final working concentration in your aqueous buffer or cell culture medium. For maximum solubility in aqueous buffers, it is suggested to first dissolve GW501516 in DMF and then dilute with the aqueous buffer of choice.[6]

Q3: What are the recommended concentrations for stock solutions?

A3: The optimal concentration for your stock solution will depend on the solvent used and your experimental needs. However, based on solubility data, you can prepare stock solutions at concentrations up to 91 mg/mL in fresh DMSO.[8] It is crucial to ensure the compound is fully dissolved before further dilution.

Q4: My GW501516 solution in DMSO appears cloudy or has precipitated after storage. Why is this happening and how can I fix it?

A4: Cloudiness or precipitation can occur for a few reasons. Firstly, DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of GW501516 over time.[8] It is recommended to use fresh, anhydrous DMSO to prepare stock solutions.[8] Secondly, storage temperature can affect solubility. Stock solutions are typically stored at -20°C or -80°C.[6][8] If precipitation is observed upon thawing, gently warm the solution and vortex until the compound is fully redissolved before use. To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller, single-use volumes.[8]

Q5: How long can I store aqueous solutions of GW501516?

A5: It is not recommended to store aqueous solutions of GW501516 for more than one day due to its limited stability and potential for precipitation.[6] Prepare fresh dilutions from your organic stock solution for each experiment.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Undissolved particles in organic stock solution	Insufficient solvent volume or inadequate mixing.	Increase the solvent volume to ensure the concentration is within the solubility limits. Use a vortex mixer or sonication to aid dissolution. Gentle warming may also help, but be mindful of potential degradation at higher temperatures.
Precipitation upon dilution into aqueous buffer	The final concentration in the aqueous buffer exceeds the solubility limit. The organic solvent concentration in the final solution is too low.	Decrease the final concentration of GW501516. Increase the percentage of the organic co-solvent in the final solution if your experimental system can tolerate it. A 1:2 solution of DMF:PBS (pH 7.2) has been shown to achieve a solubility of approximately 0.5 mg/ml. [6]
Inconsistent experimental results	Degradation of the compound or inaccurate concentration due to incomplete dissolution.	Ensure proper storage of the solid compound at -20°C. [6] Always ensure the stock solution is clear and fully dissolved before use. Prepare fresh dilutions for each experiment.

Quantitative Solubility Data

The following table summarizes the solubility of GW501516 in various solvents.

Solvent	Solubility	Reference
DMSO	~20 mg/mL, 50 mg/mL, 91 mg/mL	[6][7][8]
Dimethylformamide (DMF)	~25 mg/mL	[6][7]
Ethanol	~12 mg/mL, 22 mg/mL	[6][8]
Methanol	50 mg/mL	[7]
Water	Insoluble/Slightly Soluble	[1][7][8]
1:2 DMF:PBS (pH 7.2)	~0.5 mg/mL	[6]
Polyglycols	Soluble	[9]
Corn oil	Soluble (with DMSO as co-solvent)	[8]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh out 4.535 mg of GW501516 powder (Formula Weight: 453.5 g/mol).
- Dissolution: Add 1 mL of fresh, anhydrous DMSO to the powder.
- Mixing: Vortex the solution thoroughly until all the solid has dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller volumes and store at -20°C or -80°C for long-term stability.[6][8]

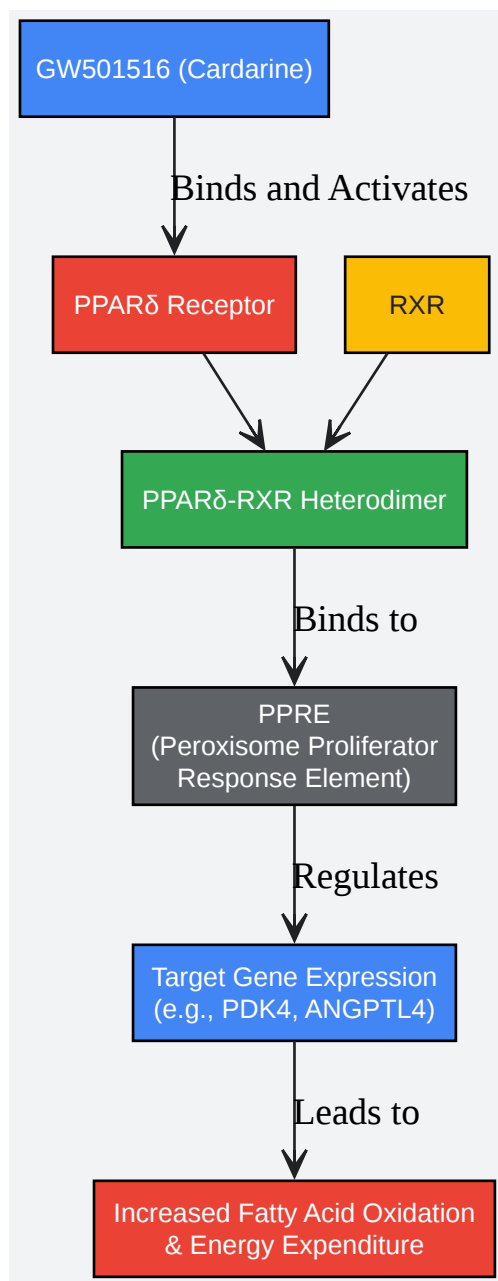
Protocol for Preparing a Working Solution in Cell Culture Medium:

- Thaw Stock: Thaw a single-use aliquot of your GW501516 stock solution (e.g., 10 mM in DMSO) at room temperature.

- **Dilution:** Serially dilute the stock solution in your cell culture medium to achieve the desired final concentration. For example, to make a 10 μ M working solution, you would perform a 1:1000 dilution (e.g., add 1 μ L of 10 mM stock to 1 mL of medium).
- **Mixing:** Gently mix the working solution by pipetting or inverting the tube.
- **Immediate Use:** Use the freshly prepared working solution immediately for your experiment. Do not store aqueous dilutions.[6]

Signaling Pathway and Experimental Workflow

GW501516 is a potent and selective agonist of the PPAR δ receptor.[2][4] Upon binding, it recruits coactivators, leading to the upregulation of genes involved in fatty acid metabolism and energy expenditure.[2]



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Caption: Simplified signaling pathway of GW501516 activation of the PPARδ receptor.



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Caption: Recommended workflow for preparing GW501516 solutions for experiments.

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